

# A Comprehensive Technical Guide to the Physicochemical Characteristics of 1-Benzylpiperidine

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## Compound of Interest

Compound Name: 1-Benzylpiperidine

Cat. No.: B1218667

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## Introduction

**1-Benzylpiperidine** is a versatile heterocyclic amine that serves as a crucial building block in the landscape of organic synthesis and medicinal chemistry. Its structural motif, characterized by a piperidine ring N-substituted with a benzyl group, is recognized as a "privileged scaffold". This designation stems from its frequent appearance in a multitude of biologically active compounds, including approved pharmaceuticals.<sup>[1]</sup> The unique three-dimensional structure and the presence of both a basic nitrogen atom and an aromatic ring allow for diverse chemical modifications and specific interactions with biological targets.<sup>[1]</sup> This technical guide provides an in-depth overview of the core physicochemical characteristics of **1-Benzylpiperidine**, offering essential data and methodologies for professionals engaged in research and development.

## Physicochemical Properties

The fundamental physical and chemical properties of **1-Benzylpiperidine** are summarized in the tables below, providing a consolidated resource for laboratory and computational applications.

## General and Physical Properties

Property	Value	Source(s)
CAS Number	2905-56-8	[2][3]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N	[2][3]
Molecular Weight	175.27 g/mol	[3]
Appearance	Colorless to slightly yellow clear liquid	[2]
Density	0.950 - 0.96 g/mL	[2]
Boiling Point	120-123 °C (at 9 mmHg)	[4]
Refractive Index	n <sub>20</sub> /D 1.526 - 1.53	[2]
pKa (predicted)	9.02 ± 0.10	

## Solubility Profile

**1-Benzylpiperidine** exhibits solubility characteristics typical of a tertiary amine with a significant hydrophobic component.

Solvent	Solubility	Source(s)
Water	Insoluble	[5]
Ethanol	Soluble	[5]
Methanol	High to Miscible (Predicted)	[6]
Dimethyl Sulfoxide (DMSO)	High (Predicted)	[6]
Acetone	Soluble	[5]
Toluene	Moderate to High (Predicted)	[6]
Xylene	Moderate to High (Predicted)	[6]

## Spectral Data Summary

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of **1-Benzylpiperidine**.

Spectroscopy	Key Features	Source(s)
$^1\text{H}$ NMR	Signals corresponding to the benzyl and piperidine protons.	[7]
$^{13}\text{C}$ NMR	Resonances for the carbon atoms of the benzyl and piperidine rings.	[7][8]
Infrared (IR)	Characteristic peaks for C-H (aromatic and aliphatic), C-N, and C=C (aromatic) stretching and bending vibrations.	[3]
Mass Spectrometry (MS)	Molecular ion peak and characteristic fragmentation pattern.	[3]

## Experimental Protocols

The following sections detail generalized yet comprehensive methodologies for the determination of key physicochemical and spectral properties of **1-Benzylpiperidine**. These protocols are intended to serve as a foundation for laboratory practice.

### Determination of Boiling Point (Distillation Method)

Objective: To determine the boiling point of **1-Benzylpiperidine** at a given pressure.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head with a thermometer adapter

- Condenser
- Receiving flask
- Boiling chips
- Thermometer

Procedure:

- Place a small volume of **1-Benzylpiperidine** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor condenses.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading on the thermometer while the liquid is distilling.
- Record the atmospheric pressure at which the measurement is taken.

## Determination of Density

Objective: To determine the density of **1-Benzylpiperidine**.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance.

Procedure (using a graduated cylinder):

- Weigh a clean, dry graduated cylinder on an analytical balance and record its mass.
- Carefully add a known volume of **1-Benzylpiperidine** to the graduated cylinder.

- Weigh the graduated cylinder containing the liquid and record the new mass.
- The mass of the liquid is the difference between the two recorded masses.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).

## Spectroscopic Analysis

Objective: To obtain  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra for structural confirmation.

Sample Preparation:

- Dissolve 5-25 mg of **1-Benzylpiperidine** in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ).[\[9\]](#)
- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry NMR tube to remove any particulate matter.[\[10\]](#)
- Cap the NMR tube and ensure the sample height is adequate for the spectrometer.

Instrumentation and Data Acquisition:

- A standard NMR spectrometer (e.g., 300 or 400 MHz) is used.
- For  $^1\text{H}$  NMR, a standard pulse program (e.g., zg30) is typically employed.[\[11\]](#)
- For  $^{13}\text{C}$  NMR, a proton-decoupled pulse program is used to obtain a spectrum with singlet peaks for each unique carbon atom.[\[11\]](#)
- The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Objective: To identify the functional groups present in **1-Benzylpiperidine**.

Sample Preparation (for a liquid sample):

- Place a drop of **1-Benzylpiperidine** between two salt plates (e.g., NaCl or KBr).

- Gently press the plates together to form a thin liquid film.

#### Instrumentation and Data Acquisition:

- An FTIR spectrometer is used to record the spectrum.
- A background spectrum of the clean salt plates is typically recorded first.
- The sample is then placed in the spectrometer's sample compartment, and the spectrum is acquired over the standard mid-IR range (e.g., 4000-400  $\text{cm}^{-1}$ ).

Objective: To determine the molecular weight and fragmentation pattern of **1-Benzylpiperidine**.

#### Sample Introduction and Ionization:

- The sample is introduced into the mass spectrometer, often via Gas Chromatography (GC-MS) for volatile compounds like **1-Benzylpiperidine**.[\[12\]](#)
- In the ion source, the molecules are ionized, typically by electron impact (EI) or chemical ionization (CI).[\[13\]](#)

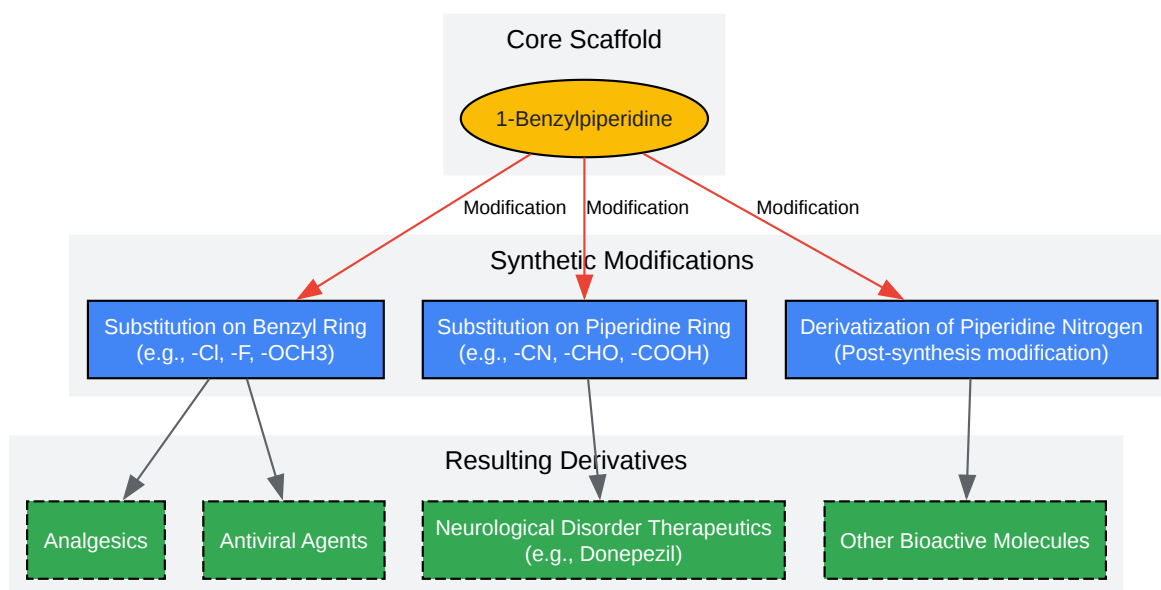
#### Mass Analysis and Detection:

- The resulting ions are accelerated and separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer.
- A detector records the abundance of each ion, generating a mass spectrum.

## Role in Synthesis and Drug Discovery

**1-Benzylpiperidine** is a cornerstone in the synthesis of a wide array of pharmaceutical agents, particularly those targeting the central nervous system.[\[2\]](#) Its utility as a versatile scaffold allows for the systematic modification of its structure to optimize pharmacological activity, selectivity, and pharmacokinetic properties. A notable example is its role as a key intermediate in the synthesis of Donepezil, a widely used medication for the treatment of Alzheimer's disease.[\[14\]](#)  
[\[15\]](#)[\[16\]](#)

The following diagram illustrates the central role of the **1-benzylpiperidine** scaffold as a building block for creating a library of diverse derivatives for drug discovery.



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Caption: Synthetic utility of the **1-Benzylpiperidine** scaffold.

The diagram illustrates how the core **1-benzylpiperidine** structure can be systematically modified at various positions to generate a diverse library of derivatives. These derivatives have been explored for a range of therapeutic applications, highlighting the importance of this scaffold in drug discovery.<sup>[1]</sup>

## Conclusion

**1-Benzylpiperidine** is a compound of significant interest due to its foundational role in the synthesis of complex organic molecules and pharmaceuticals. A thorough understanding of its physicochemical properties, as detailed in this guide, is paramount for its effective and safe utilization in research and development. The provided data and experimental protocols offer a valuable resource for scientists and professionals, facilitating further innovation in the fields of chemistry and drug discovery.

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